

High-performance liquid chromatography (HPLC) method for ciprofloxacin quantification in plasma

Author: BenchChem Technical Support Team. Date: December 2025



An Optimized High-Performance Liquid Chromatography (HPLC) Method for the Quantification of Ciprofloxacin in Human Plasma

Application Note

Introduction

Ciprofloxacin is a broad-spectrum fluoroquinolone antibiotic used to treat a variety of bacterial infections. Monitoring its concentration in plasma is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies to ensure optimal dosing and therapeutic efficacy.[1][2] High-performance liquid chromatography (HPLC) is a widely used analytical technique for the quantification of ciprofloxacin in biological matrices due to its sensitivity, specificity, and reliability.[3][4] This application note describes a validated, robust, and sensitive HPLC method for the determination of ciprofloxacin in human plasma.

Principle

This method utilizes reversed-phase HPLC coupled with UV detection for the separation and quantification of ciprofloxacin. Plasma samples are first deproteinized to remove interfering macromolecules. An internal standard (IS) is added to the plasma sample prior to processing to account for variations in extraction efficiency and injection volume. The separation is achieved



on a C18 analytical column with an isocratic mobile phase, and the analyte is detected by its UV absorbance at a specific wavelength.

Application

This method is suitable for the quantitative analysis of ciprofloxacin in human plasma for pharmacokinetic and bioequivalence studies in a research or clinical setting.[5]

Experimental Protocols

- 1. Materials and Reagents
- Ciprofloxacin Hydrochloride (Reference Standard)
- Internal Standard (e.g., Sarafloxacin, Umbelliferone, or Tinidazole)[1][6][7]
- Acetonitrile (HPLC Grade)[1][6][8]
- Methanol (HPLC Grade)[7]
- Orthophosphoric Acid (Analytical Grade)[6]
- Triethylamine (Analytical Grade)[6]
- Water (HPLC Grade)
- Drug-free human plasma
- 2. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV-Vis detector is used. The following conditions have been shown to be effective for the separation and quantification of ciprofloxacin.



Parameter	Condition	
HPLC System	Agilent 1260 Infinity II or equivalent	
Column	C18, 150 mm x 4.6 mm, 5 µm particle size	
Mobile Phase	Acetonitrile: 0.025 M Orthophosphoric Acid (pH 3.0 adjusted with Triethylamine) (15:85, v/v)	
Flow Rate	1.0 mL/min[1]	
Injection Volume	20 μL	
Column Temperature	40 °C[6]	
Detection Wavelength	278 nm[3][9]	
Internal Standard	Sarafloxacin[6]	

3. Preparation of Solutions

- Stock Solution of Ciprofloxacin (100 μg/mL): Accurately weigh 10 mg of ciprofloxacin hydrochloride and dissolve it in 100 mL of mobile phase.
- Working Standard Solutions of Ciprofloxacin: Prepare a series of working standard solutions by diluting the stock solution with mobile phase to obtain concentrations ranging from 0.1 μ g/mL to 10 μ g/mL.
- Stock Solution of Internal Standard (Sarafloxacin, 100 μg/mL): Accurately weigh 10 mg of sarafloxacin and dissolve it in 100 mL of methanol.
- Working Solution of Internal Standard (10 $\mu g/mL$): Dilute 10 mL of the stock solution of the internal standard to 100 mL with methanol.
- 4. Sample Preparation (Protein Precipitation)

Protein precipitation is a common, simple, and efficient method for extracting ciprofloxacin from plasma.[3][6]

Pipette 200 μL of plasma sample into a microcentrifuge tube.

Methodological & Application





- Add 20 μL of the internal standard working solution (10 μg/mL) and vortex for 30 seconds.
- Add 400 μL of acetonitrile to precipitate the plasma proteins.[6]
- Vortex the mixture vigorously for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes at 4 °C.[6]
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40 °C.
- Reconstitute the residue with 200 μL of the mobile phase.
- Inject 20 μ L of the reconstituted sample into the HPLC system.

5. Method Validation

The analytical method should be validated according to the International Council for Harmonisation (ICH) guidelines.



Validation Parameter	Typical Results	
Linearity Range	0.1 - 12.0 μg/mL[10]	
Correlation Coefficient (r²)	> 0.999[1][5]	
Limit of Detection (LOD)	10 ng/mL[6]	
Limit of Quantification (LOQ)	20 ng/mL[6][10]	
Intra-day Precision (%RSD)	< 8.0%[4][6]	
Inter-day Precision (%RSD)	< 8.0%[4][6]	
Accuracy (% Recovery)	93 - 105%[4][6]	
Mean Extraction Recovery	Ciprofloxacin: > 72%, Internal Standard: > 85% [4][6][10]	
Stability (Freeze-Thaw)	Stable for at least 3 cycles[11]	
Stability (Long-term)	Stable for at least one month at -20 °C to -70 °C[6]	

Data Presentation

Table 1: Chromatographic Parameters

Compound	Retention Time (min)
Ciprofloxacin	~3.6[4]
Sarafloxacin (IS)	~7.0[4]

Table 2: Method Validation Summary



Parameter	Specification	Result
Linearity Range (μg/mL)	-	0.1 - 12.0[10]
Correlation Coefficient (r²)	≥ 0.995	0.9997[10]
Intra-day Precision (%RSD)	≤ 15%	< 7.0%[10]
Inter-day Precision (%RSD)	≤ 15%	< 7.0%[10]
Accuracy (% Bias)	± 15%	< 11.1%[10]
Mean Recovery (%)	> 70%	Ciprofloxacin: ≥ 90%, IS: 85% [10]

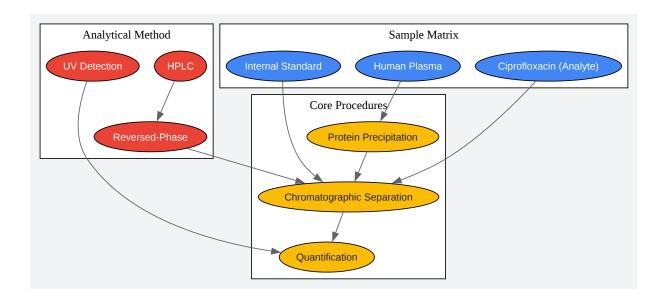
Visualizations



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Caption: Experimental workflow for ciprofloxacin quantification in plasma.





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Caption: Logical relationships in the analytical method.

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- To cite this document: BenchChem. [High-performance liquid chromatography (HPLC) method for ciprofloxacin quantification in plasma]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b138341#high-performance-liquid-chromatography-hplc-method-for-ciprofloxacin-quantification-in-plasma]

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